

Proper Disposal Procedures for C60MC12

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Compound of Interest

Compound Name: C60MC12

CAS No.: 403483-19-2

Cat. No.: B1453004

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Introduction: The C60MC12 Risk Profile

C60MC12 is a specialized, solvent-soluble fullerene derivative (typically a C60-monoadduct with dodecyl/alkyl chains) utilized primarily as an n-type semiconductor in organic photovoltaics (OPV) and field-effect transistors (FETs).

Unlike pristine C60, which is highly insoluble, the "MC12" functionalization enhances solubility in organic solvents (e.g., chlorobenzene, o-dichlorobenzene). This chemical modification alters its bioavailability and environmental impact. Consequently, **C60MC12** must be treated as a Hazardous Nanomaterial with potential aquatic toxicity.

Critical Disposal Directive: Under no circumstances should **C60MC12** enter municipal water systems (sinks/drains) or general refuse. Its disposal requires high-temperature incineration via a licensed hazardous waste facility.

Hazard Identification & Safety Data Summary

Before initiating disposal, operators must verify the state of the material (Solid Powder vs. Solution).

Parameter	Specification	Risk Implication
Physical State	Black/Dark Brown Powder or Solution	Inhalation Hazard: Nanoparticles can aerosolize easily. Skin Absorption: Soluble derivatives penetrate skin more readily than pristine C60.
GHS Class	H410: Very toxic to aquatic life with long-lasting effects.H302: Harmful if swallowed (derivative dependent).[1]	Environmental Hazard: Zero-tolerance for drain disposal.
Reactivity	Stable, but dust may form explosive mixtures in air.	Fire Hazard: Avoid static discharge during transfer.
Solubility	Soluble in Toluene, Chlorobenzene, ODCB.	Transport: Dissolved fullerenes can migrate through standard latex gloves.

Pre-Disposal Preparation

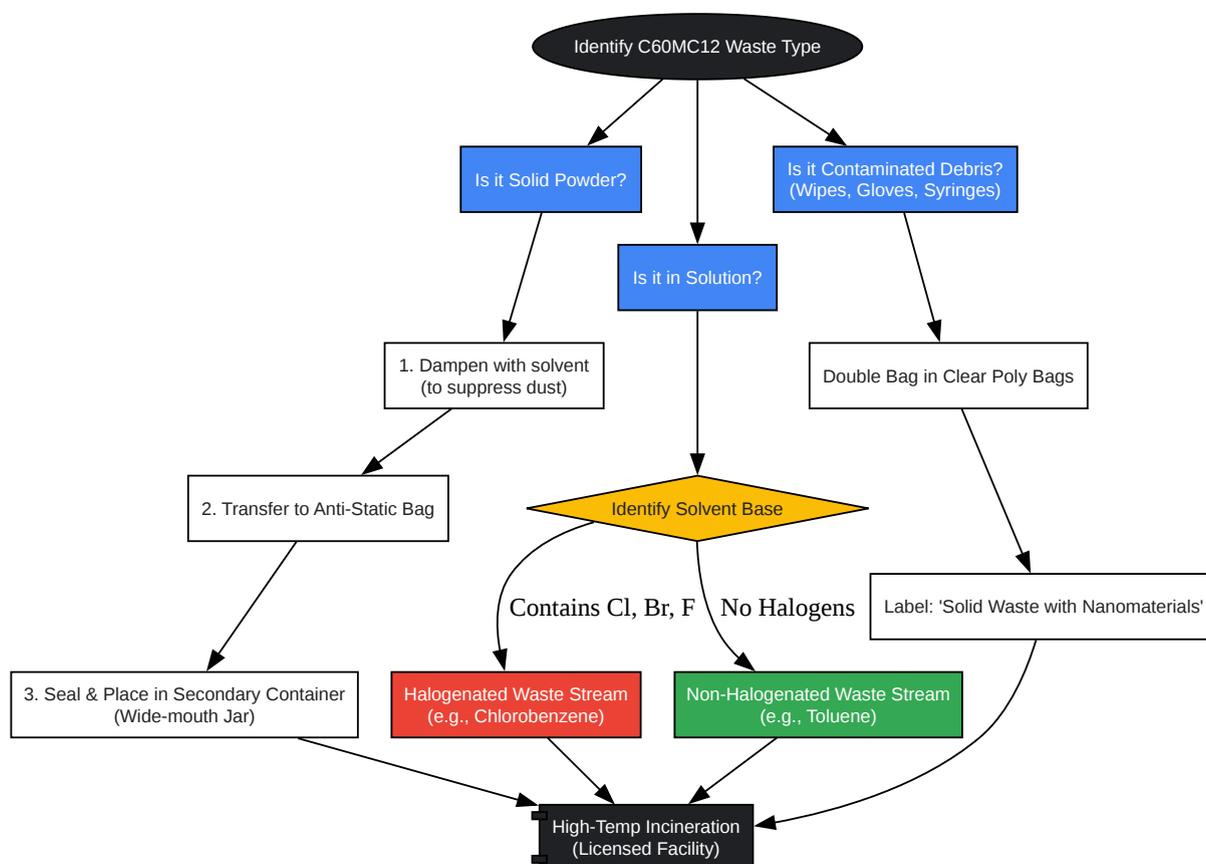
Objective: Containment of nanoparticles to prevent inhalation and environmental release.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (minimum) or P100 respirator. If handling >1g of dry powder, use a fume hood or glovebox.
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (4-8 mil) or Laminate film (Silver Shield) if dissolved in halogenated solvents.
- Ocular: Chemical splash goggles (safety glasses are insufficient for nanomaterial powders).

Disposal Workflow: The Segregation Protocol

The following logic gate determines the correct waste stream for your **C60MC12** residues.



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Figure 1: Decision tree for segregating **C60MC12** waste streams to ensure compliance with RCRA and nanomaterial safety standards.

Detailed Step-by-Step Procedures

Protocol A: Disposal of Solid C60MC12 (Powder)

Why: Dry nanomaterials are easily aerosolized by air currents, posing an inhalation risk.

- Suppression: If the powder is loose, gently mist it with a compatible solvent (e.g., toluene) or water to suppress dust generation.
- Primary Containment: Transfer the material into a screw-top glass vial or a high-density polyethylene (HDPE) jar. Do not use simple zip-lock bags as primary containment for sharp crystals or large quantities.
- Secondary Containment: Place the primary container into a 6-mil plastic waste bag or a secondary plastic tub.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "**C60MC12** Fullerene Derivative".
 - Hazard Checkbox: Toxic, Environmental Hazard.[1]
 - Note: "Contains Carbon Nanomaterials - DO NOT OPEN."

Protocol B: Disposal of C60MC12 Solutions

Why: **C60MC12** is often dissolved in toxic organic solvents. The disposal route is dictated by the solvent, not just the fullerene.

- Segregation:
 - If dissolved in Chlorobenzene/ODCB: Use the Halogenated Waste carboy.
 - If dissolved in Toluene/Xylene: Use the Non-Halogenated Waste carboy.
- Concentration Limit: If the solution is highly concentrated (>10 mg/mL), consider precipitating the fullerene with methanol, filtering it, and disposing of the solid separately (Protocol A) to reduce the volume of liquid hazardous waste.
- Rinsing: Rinse the original vessel 3 times with the solvent. Add rinsate to the waste carboy.

Protocol C: Emergency Spill Cleanup

CRITICAL: Never use a dry brush or broom. This will aerosolize the nanoparticles.

- Isolate: Evacuate the immediate area for 15 minutes to allow aerosols to settle.
- Wet Method: Cover the spill with paper towels dampened with toluene (or solvent appropriate for the surface).
- Wipe: Wipe inward from the perimeter to the center.
- Disposal: Place all contaminated towels and gloves into a sealable bag immediately. Treat as Solid Hazardous Waste.

Regulatory Compliance & Validation

To ensure your process is audit-proof, adhere to these standards:

- RCRA (USA): **C60MC12** waste usually falls under "Process Waste." While C60 itself is not a P-listed or U-listed waste, the solvents (e.g., Chlorobenzene - U037) often trigger RCRA regulation [1].
- Nanomaterial Best Practices: Follow NIOSH Current Intelligence Bulletin 65, which recommends treating all carbon nanotubes and nanofibers (and by extension, functionalized fullerenes) as potential respiratory hazards [2].

References

- US Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Washington, D.C. [Link](#)
- National Institute for Occupational Safety and Health (NIOSH). (2013). Current Intelligence Bulletin 65: Occupational Exposure to Carbon Nanotubes and Nanofibers. Centers for Disease Control and Prevention. [Link](#)
- Tokyo Chemical Industry (TCI). (2023). Safety Data Sheet: Fullerene C60. (General reference for Fullerene handling). [Link](#)

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Sources

- 1. MC12|MSDS [[dcchemicals.com](https://www.dcchemicals.com)]
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